

# preparing MJN228 stock solution and working concentrations

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## Compound of Interest

Compound Name: MJN228

Cat. No.: B1677217

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## Application Notes and Protocols: MJN228

These application notes provide detailed protocols for the preparation of stock solutions and working concentrations of **MJN228**, a selective inhibitor of the lipid-binding protein nucleobindin-1 (NUCB1). The information is intended for researchers, scientists, and drug development professionals utilizing **MJN228** in their experiments.

## Chemical and Physical Properties

**MJN228** is a small molecule inhibitor with a molecular weight of 364.40 g/mol <sup>[1]</sup> It is a solid, off-white to yellow in appearance.<sup>[1]</sup> Key properties of **MJN228** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C20H20N4O3	[1]
Molecular Weight	364.40 g/mol	[1]
CAS Number	459168-97-9	[1]
Appearance	Off-white to yellow solid	
Purity	≥98%	
Solubility	DMSO: 25 mg/mL (68.61 mM) DMF: 30 mg/mL	
IC50	3.3 μM for NUCB1	

## Experimental Protocols

### Preparation of MJN228 Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **MJN228** in dimethyl sulfoxide (DMSO).

Materials:

- **MJN228** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)

Protocol:

- **Equilibrate:** Allow the **MJN228** vial to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **MJN228** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of 10 mM stock solution, you will need 3.64 mg of **MJN228**.
- **Calculate Solvent Volume:** Use the following formula to calculate the required volume of DMSO:
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
- **Dissolve:** Add the calculated volume of DMSO to the **MJN228** powder. Vortex thoroughly to dissolve the compound. If needed, use an ultrasonic bath and gentle warming to aid dissolution.
- **Aliquot:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Store:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

#### Preparation of **MJN228** Stock Solutions in DMSO

Desired Stock Concentration	Mass of MJN228 for 1 mL	Mass of MJN228 for 5 mL	Mass of MJN228 for 10 mL
1 mM	0.364 mg	1.82 mg	3.64 mg
5 mM	1.82 mg	9.11 mg	18.22 mg
10 mM	3.64 mg	18.22 mg	36.44 mg

## Preparation of **MJN228** Working Concentrations

This protocol describes the dilution of the 10 mM **MJN228** stock solution to a final working concentration in cell culture medium.

#### Materials:

- 10 mM **MJN228** stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile microcentrifuge tubes or multi-well plates
- Calibrated pipette and sterile tips

#### Protocol:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **MJN228** stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the desired final concentration in your experimental volume. Use the formula:  $C_1V_1 = C_2V_2$ 
  - $C_1$  = Concentration of stock solution (10 mM)
  - $V_1$  = Volume of stock solution to add
  - $C_2$  = Desired final concentration (e.g., 10  $\mu$ M)
  - $V_2$  = Final volume of cell culture medium
- Dilute: Add the calculated volume of the **MJN228** stock solution to the cell culture medium. For example, to prepare 1 mL of a 10  $\mu$ M working solution, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium.
- Mix: Gently mix the working solution by pipetting up and down or by gentle swirling.
- Treat Cells: Immediately add the prepared working solution to your cells. Ensure that the final concentration of DMSO in the culture medium is not cytotoxic (typically  $\leq 0.1\%$ ).

## Recommended Working Concentrations

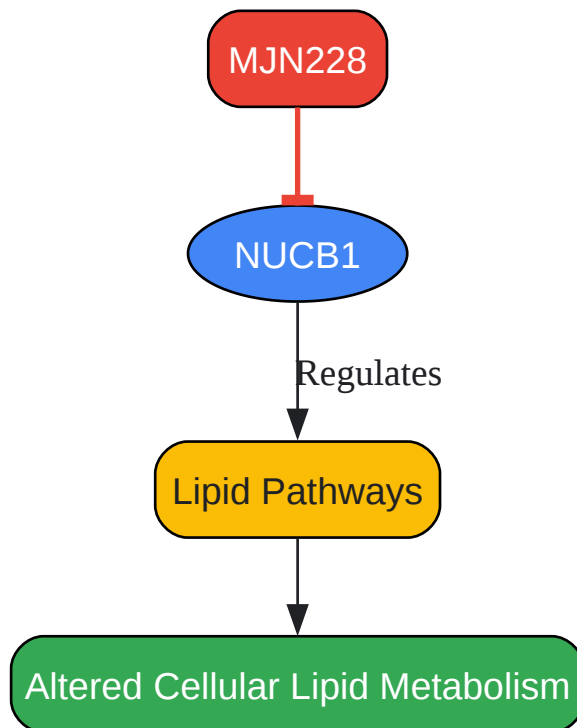
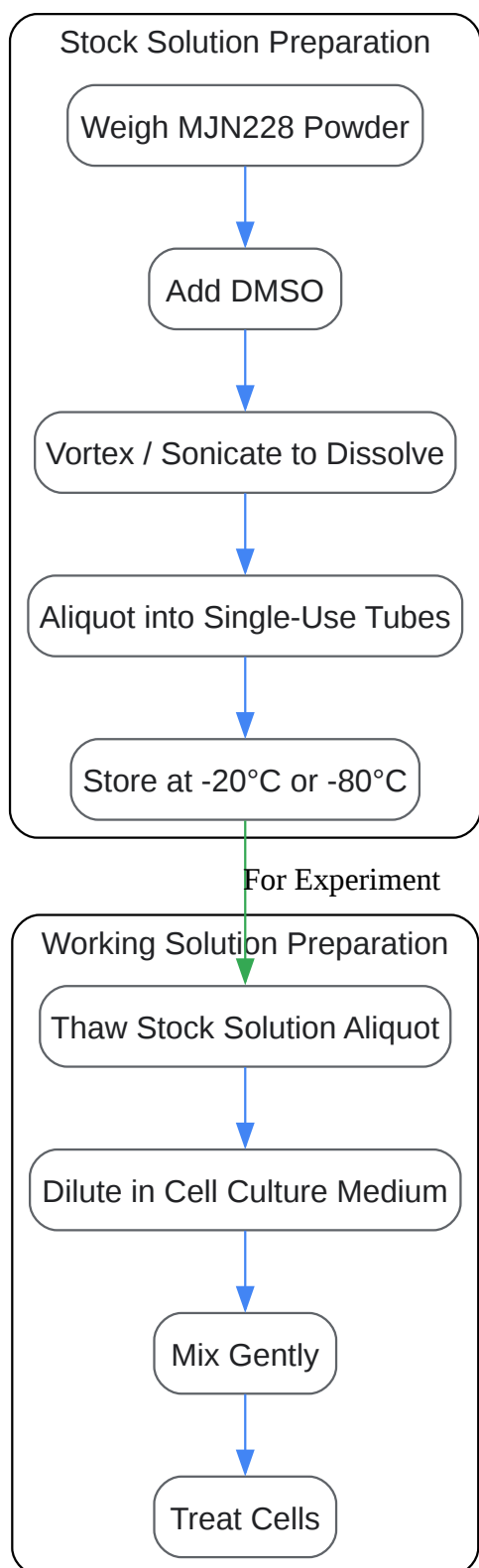
The optimal working concentration of **MJN228** may vary depending on the cell type and experimental conditions. It is recommended to perform a dose-response experiment to determine the optimal concentration for your specific application.

Cell Line	Concentration	Application	Reference
Neuro2a	10 $\mu$ M	Prevention of probe binding to NUCB1	
Neuro2a	25 $\mu$ M	Reduction in lipid probe enrichment of NUCB1	
A549	10 $\mu$ M	Western Blot Analysis	

## Visualized Protocols and Pathways

### Experimental Workflow

The following diagram illustrates the workflow for preparing **MJN228** stock and working solutions.



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## References

- 1. medchemexpress.com [medchemexpress.com]
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